

# Antiviral Profile and Quantitative Data of 5-Hydroxymethyltubercidin

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## Compound Focus: 5-Hydroxymethyltubercidin

CAS No.: 49558-38-5

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The table below summarizes the core antiviral activity and mechanism of action of HMTU as identified in the primary research study [1] [2] [3].

Property	Description
Compound Name	5-Hydroxymethyltubercidin (HMTU, also referred to as HUP1108)

| **Antiviral Spectrum** | **Flaviviruses:** Dengue virus (DENV), Zika virus, Yellow Fever virus [4]. **Coronaviruses:** SARS-CoV-2 [1]. | | **Potency (EC<sub>50</sub>)** | Activity at submicromolar levels [1]. | | **Cytotoxicity** | No significant cytotoxicity reported at effective concentrations [1]. | | **Primary Mechanism of Action** | Inhibition of the viral **RNA-dependent RNA polymerase (RdRp)** [1] [4]. | | **Key Experimental Findings** | 1. Inhibits viral RNA replication [1]. 2. Specifically acts at the late stages of the SARS-CoV-2 infection cycle [1]. 3. HMTU 5'-triphosphate directly inhibits RNA extension catalyzed by the SARS-CoV-2 RdRp [1]. |

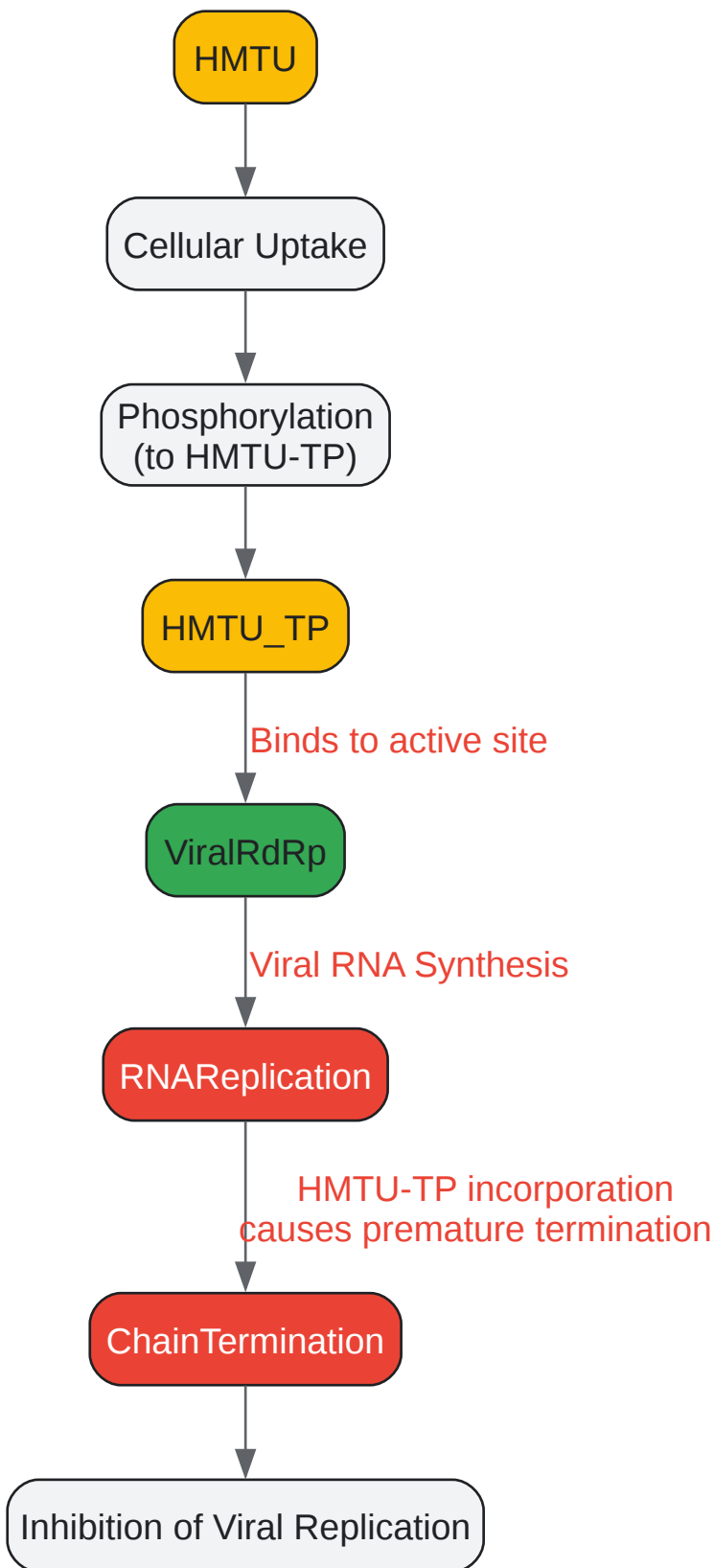
## Overview of Key Experimental Methodologies

While full step-by-step protocols are not provided in the published paper, the methodologies for the key experiments are described as follows [1]:

- **Antiviral Activity and Cytotoxicity Assays:** Antiviral activity was assessed by measuring the inhibition of viral infection (for DENV and SARS-CoV-2) in cell culture. Cytotoxicity was evaluated in parallel using standard cell viability assays to determine the compound's selectivity index.
- **Viral Replication Analysis:** The stage of action in the SARS-CoV-2 life cycle was determined using **time-of-addition assays**. In these experiments, HMTU was added to infected cells at different time points post-infection. Its specific effect on the late stage was inferred from the time point at which it lost its inhibitory activity.
- **RNA-Dependent RNA Polymerase (RdRp) Inhibition:** The direct inhibitory effect on the RdRp was measured using an **in vitro RNA extension assay**. This experiment involved incubating the purified SARS-CoV-2 RdRp (NSP12) with natural nucleotides and the triphosphate form of HMTU (HMTU-TP), demonstrating that HMTU-TP acts as a chain terminator.

## Mechanism of Action Workflow

The following diagram illustrates the proposed mechanism of action for HMTU's antiviral activity, based on the findings from the research [1]:



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## Research Status and Future Directions

The existing evidence positions HMTU as a **promising lead compound**, not a developed drug [1]. The research highlights its potential for the development of broad-spectrum antiviral agents. Key points to note include:

- **Patent Status:** Researchers involved in the study have filed a patent for these compounds in Japan [1].
- **Derivative of Tubercidin:** HMTU is a derivative of the nucleoside antibiotic **Tubercidin**, which is known for its broad biological activity but also significant cytotoxicity [4]. HMTU appears to be a structural modification designed to retain potency while improving the safety profile.
- **Further Development:** Significant research and development would be required to advance this compound, including comprehensive animal studies, human clinical trials, and further optimization of its pharmacological properties.

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## References

1. 5-Hydroxymethyltubercidin exhibits potent antiviral activity ... [pubmed.ncbi.nlm.nih.gov]
2. 5-Hydroxymethyltubercidin exhibits potent antiviral activity ... [omicsdi.org]
3. 5-Hydroxymethyltubercidin exhibits potent antiviral activity ... [sigmaaldrich.com]
4. Tubercidin [en.wikipedia.org]

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